

Application Notes and Protocols for Tesaglitazar in Cell Culture Experiments

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For: Researchers, scientists, and drug development professionals.

Introduction

Tesaglitazar is a potent dual-specificity peroxisome proliferator-activated receptor (PPAR) agonist, targeting both PPARα and PPARγ subtypes.[1] It plays a significant role in the regulation of lipid and glucose metabolism, making it a valuable tool for in vitro studies related to metabolic diseases, such as type 2 diabetes and dyslipidemia.[2][3][4] These application notes provide detailed protocols for the preparation and use of **tesaglitazar** in cell culture experiments, ensuring reproducible and accurate results.

Physicochemical and Biological Properties

Tesaglitazar, also known as AZ 242, has the chemical formula $C_{20}H_{24}O_7S$ and a molecular weight of approximately 408.47 g/mol . It acts as an agonist for both PPAR α and PPAR γ , with IC₅₀ values of 3.8 μM for PPAR α and 0.35 μM for PPAR γ , respectively. In cell-based assays, **tesaglitazar** has been shown to activate PPAR α and PPAR γ with EC₅₀ values of approximately 3.6 μM and 0.2 μM for the human receptors, respectively.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for **tesaglitazar** solution preparation.



Parameter	Value	Solvent(s)	Notes	Reference(s)
Molecular Weight	408.47 g/mol	-	Batch-specific molecular weights may vary.	
Max Solubility	100 mM (40.85 mg/mL)	DMSO	For maximum solubility, use freshly opened DMSO and consider warming and sonication.	_
100 mM (40.85 mg/mL)	Ethanol	-		
Recommended Stock Solution Concentration	10 mM - 100 mM	DMSO	Aliquot to avoid repeated freeze-thaw cycles.	
Typical Working Concentrations in Cell Culture	0.5 μM - 30 μΜ	Cell Culture Medium	The final concentration of DMSO in the medium should be kept low (typically <0.1%).	
Storage of Stock Solution	-80°C for up to 6 months	DMSO	Store in sealed, airtight vials to prevent moisture absorption by DMSO.	
-20°C for up to 1 month	DMSO	-		-

Experimental Protocols



Preparation of a 10 mM Tesaglitazar Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **tesaglitazar** in dimethyl sulfoxide (DMSO).

Materials:

- Tesaglitazar powder (purity ≥98%)
- Anhydrous/hygroscopic Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- Pre-weighing Preparation: Allow the tesaglitazar powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing Tesaglitazar: Accurately weigh out 1 mg of tesaglitazar powder using a calibrated analytical balance.
- Calculating Solvent Volume: To prepare a 10 mM stock solution from 1 mg of tesaglitazar
 (MW: 408.47), the required volume of DMSO is calculated as follows:
 - Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))
 - Volume (L) = 0.001 g / (0.010 mol/L * 408.47 g/mol) = 0.0002448 L
 - Volume (μL) = 244.8 μL
- Dissolution: Add 244.8 μL of anhydrous DMSO to the vial containing 1 mg of tesaglitazar.



- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can aid in dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes or cryovials to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the 10 mM **tesaglitazar** stock solution to a final working concentration for treating cells in culture. The example below is for a final concentration of 10 μ M.

Materials:

- 10 mM Tesaglitazar stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips

Procedure:

- Thawing the Stock Solution: Thaw one aliquot of the 10 mM **tesaglitazar** stock solution at room temperature.
- Serial Dilution (Optional but Recommended): To ensure accuracy, it is recommended to perform an intermediate dilution. For example, dilute the 10 mM stock 1:100 in sterile cell culture medium to create a 100 μM intermediate solution.
 - \circ Add 5 μ L of the 10 mM stock solution to 495 μ L of cell culture medium. Mix well by gentle pipetting.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration. To obtain a final concentration of



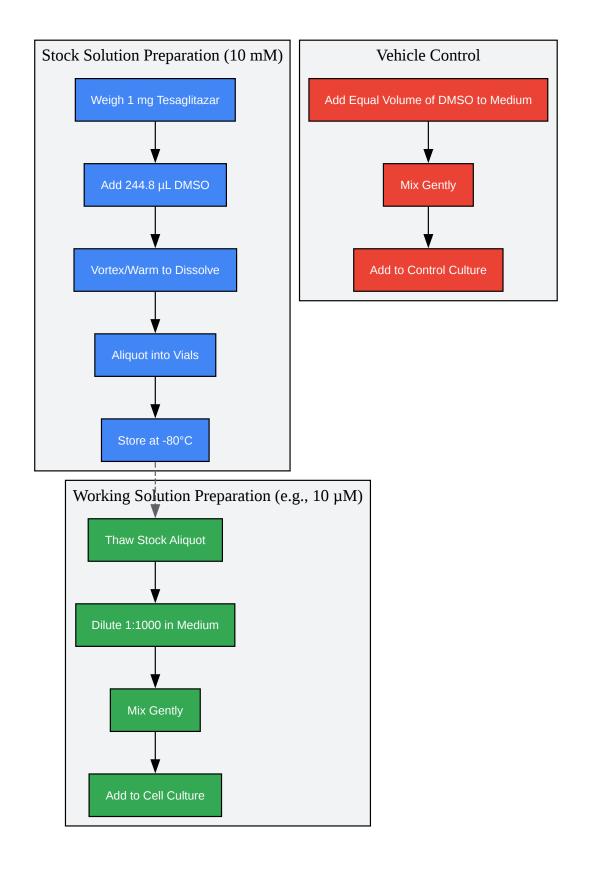
10 μM from a 10 mM stock solution (a 1:1000 dilution):

- \circ For 1 mL of final medium: Add 1 μ L of the 10 mM stock solution.
- \circ For 10 mL of final medium: Add 10 μ L of the 10 mM stock solution.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell
 culture medium as used for the tesaglitazar treatment. This is crucial to account for any
 effects of the solvent on the cells. The final concentration of DMSO should ideally be below
 0.1%.
- Treatment of Cells: Mix the medium containing tesaglitazar or the vehicle control gently and then apply to your cells.
- Incubation: Incubate the cells for the desired experimental duration.

Visualization of Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for **tesaglitazar** solution preparation and its molecular signaling pathway.

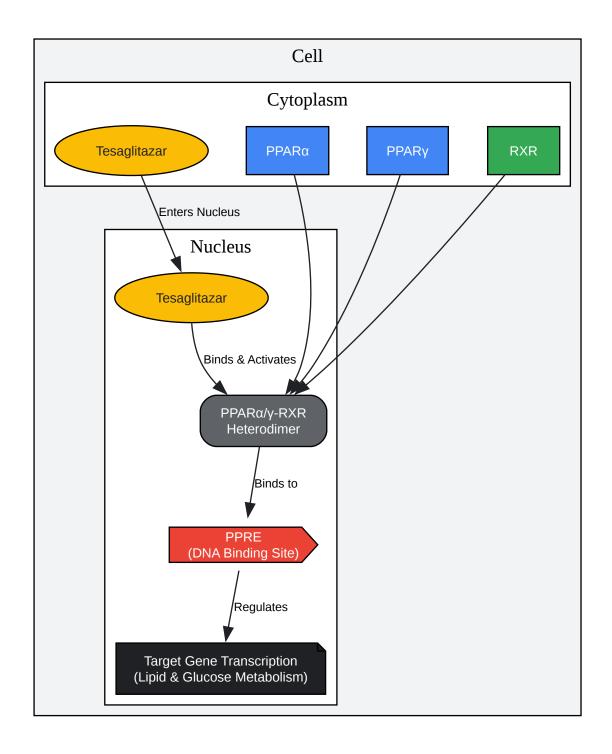




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Caption: Experimental workflow for preparing **tesaglitazar** solutions.





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Caption: **Tesaglitazar** signaling pathway via PPARα/y activation.



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